

# Comprehensive Safety and Handling Guide for SCH-23390 Hydrochloride

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## Compound of Interest

Compound Name: SCH-23390 hydrochloride

Cat. No.: B140886

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This guide provides essential safety, handling, and logistical information for researchers, scientists, and drug development professionals working with **SCH-23390 hydrochloride**. The following procedural guidance is designed to ensure the safe and effective use of this compound in a laboratory setting.

## Chemical and Safety Data Summary

**SCH-23390 hydrochloride** is a potent and selective antagonist of the dopamine D1-like receptor family (D1 and D5 subtypes) and also acts as a high-efficacy agonist at 5-HT<sub>2C</sub> receptors.<sup>[1][2][3]</sup> Although some safety data sheets (SDS) indicate that the substance is not classified as hazardous according to the Globally Harmonized System (GHS), it is a potent neuroactive compound that requires careful handling to prevent accidental exposure.<sup>[4][5]</sup>

Property	Data
Synonyms	(R)-(+)-7-Chloro-8-hydroxy-3-methyl-1-phenyl-2,3,4,5-tetrahydro-1H-3-benzazepine hydrochloride
Molecular Formula	C <sub>17</sub> H <sub>18</sub> ClNO · HCl
Molecular Weight	324.24 g/mol [1][5]
Appearance	Crystalline solid[6]
Storage Temperature	Store at -20°C for long-term stability (≥4 years) [1][6]
Solubility	DMSO: ~20-65 mg/mL[1][6] Ethanol: ~5 mg/mL[6] Water: Sparingly soluble in aqueous buffers[6]
Hazard Statements	Not classified as hazardous by some suppliers; however, it should be handled as a potent pharmacological agent.[4][5]
First Aid Measures	Skin Contact: Wash with soap and water.[5] Eye Contact: Rinse with water for at least 15 minutes.[5] Inhalation: Move to fresh air. [5] Ingestion: Do NOT induce vomiting; seek medical attention.[4]

## Personal Protective Equipment (PPE) Operational Plan

The selection of appropriate PPE is critical and depends on the specific procedure being performed. Always handle this compound within a certified chemical fume hood.[5]

### Core PPE Requirements (Applicable to all procedures)

- Gloves: Chemical-resistant gloves (e.g., nitrile) inspected before use.[7] Change gloves immediately if contaminated.

- Eye Protection: ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.[7]
- Lab Coat: A buttoned, long-sleeved lab coat.
- Full Coverage: Long pants and closed-toe shoes are mandatory.[7]

## Task-Specific PPE Selection

The following diagram outlines the decision-making process for selecting additional PPE based on the experimental task.

Caption: PPE selection workflow for handling **SCH-23390 hydrochloride**.

## Standard Operating and Disposal Procedures

### Receiving and Storage

- Receiving: Upon receipt, verify the container is intact. The compound is supplied as a crystalline solid and is light-sensitive.[6]
- Storage: Store the container in a designated, labeled, and secure location at -20°C.[1][6] Keep the container tightly closed.[8]

## Preparation of Stock Solutions

- Location: All manipulations must be performed in a chemical fume hood.[5]
- Solvent Selection: **SCH-23390 hydrochloride** is soluble in organic solvents like DMSO and ethanol.[6] For aqueous buffers, first dissolve the compound in a minimal amount of DMSO and then dilute with the buffer.[6] Do not store aqueous solutions for more than one day.[6]
- Procedure:
  - Don all required PPE as per the workflow diagram.
  - Place a calibrated weigh boat on a tared analytical balance inside the fume hood.

- Carefully transfer the required amount of solid **SCH-23390 hydrochloride** to the weigh boat.
- Transfer the solid to an appropriate vial.
- Add the desired solvent (e.g., DMSO) to the vial and vortex or sonicate until fully dissolved. Preparation of water stocks may require sonication.[\[2\]](#)
- Label the stock solution clearly with the compound name, concentration, solvent, date, and your initials.
- Store stock solutions in aliquots at -20°C to avoid repeated freeze-thaw cycles.[\[1\]](#)

## Disposal Plan

- Waste Collection: All contaminated materials (gloves, weigh boats, pipette tips, vials) must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Waste Disposal: Dispose of chemical waste through your institution's Environmental Health and Safety (EHS) office. Do not pour **SCH-23390 hydrochloride** solutions down the drain.

## Emergency Response Plan

### Accidental Exposure

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes.[\[9\]](#) Remove contaminated clothing.[\[5\]](#) Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with an eyewash station for at least 15 minutes, holding the eyelids open.[\[9\]](#) Remove contact lenses if present.[\[9\]](#) Seek immediate medical attention.[\[9\]](#)
- Inhalation: Move to fresh air immediately.[\[4\]](#)[\[5\]](#) If breathing is difficult, seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water.[\[4\]](#) Seek immediate medical attention and provide the SDS to the medical personnel.

## Chemical Spill

- Minor Spill (inside a fume hood):
  - Ensure the fume hood sash is lowered.
  - Absorb the spill with a suitable absorbent material (e.g., diatomite, universal binders).[4]
  - Decontaminate the surface by scrubbing with alcohol.[4]
  - Collect all contaminated materials in a sealed bag for hazardous waste disposal.
- Major Spill (outside a fume hood):
  - Evacuate the immediate area and alert others.[10]
  - Prevent entry into the contaminated area.
  - Contact your institution's EHS or emergency response team for cleanup.[10]

## Experimental Protocol Workflow: Radioligand Binding Assay

This workflow illustrates a common use for **SCH-23390 hydrochloride** and highlights key safety checkpoints. The compound is often used in radiolabeled form ( $[^3\text{H}]\text{SCH-23390}$ ) to study D1 receptor binding.

Caption: Workflow for a competitive radioligand binding assay using SCH-23390.

## Mechanism of Action: Dopamine D1 Receptor Signaling

SCH-23390 is a potent antagonist at D1 and D5 dopamine receptors.[11] These receptors are G-protein coupled receptors (GPCRs) that, upon activation by dopamine, couple to the Gas/olf subunit. This initiates a signaling cascade that increases intracellular cyclic AMP (cAMP) levels, leading to the activation of Protein Kinase A (PKA) and subsequent downstream cellular effects. By blocking this receptor, SCH-23390 prevents this signaling cascade.

Caption: Antagonistic action of SCH-23390 on the D1 receptor signaling pathway.

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